

CAS number 3490-92-4 properties and reactions

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Compound of Interest

Compound Name: *Methyl 2-cyano-3,3-di(methylthio)acrylate*

Cat. No.: B1347178

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An In-depth Technical Guide to 3-(Trifluoromethyl)benzyl Alcohol (CAS No. 349-75-7)

This guide provides a comprehensive overview of the chemical properties and reactions of 3-(Trifluoromethyl)benzyl alcohol, a versatile fluorinated organic compound. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical and Physical Properties

3-(Trifluoromethyl)benzyl alcohol, with the CAS registry number 349-75-7, is a colorless to pale yellow liquid. Its structure features a trifluoromethyl group at the meta-position of the benzyl alcohol, which significantly influences its chemical reactivity and physical properties. This compound is also known by other names, including (3-(Trifluoromethyl)phenyl)methanol and m-(Trifluoromethyl)benzyl alcohol.^[1]

Structural and Molecular Data

Property	Value	Source
Molecular Formula	C ₈ H ₇ F ₃ O	[2]
Molecular Weight	176.14 g/mol	[2]
IUPAC Name	[3- (trifluoromethyl)phenyl]methanol	[2]
Canonical SMILES	C1=CC(=CC(=C1)C(F)(F)F)CO	[2]
InChI	InChI=1S/C8H7F3O/c9-8(10,11)7-3-1-2-6(4-7)5-12/h1-4,12H,5H2	[1]
InChIKey	BXEHKCUWIODEDE- UHFFFAOYSA-N	[1]

Physical Properties

Property	Value	Source
Appearance	Clear colorless to pale yellow liquid	
Boiling Point	68 °C at 2 mm Hg	
Density	1.295 g/mL at 25 °C	[3]
Refractive Index (n ₂₀ /D)	1.460	[3]

Reactivity and Chemical Reactions

The trifluoromethyl group, being strongly electron-withdrawing, impacts the reactivity of the aromatic ring and the benzylic alcohol functional group. The compound is stable under normal conditions.[\[4\]](#)

Oxidation

3-(Trifluoromethyl)benzyl alcohol can be oxidized to form 3-(trifluoromethyl)benzaldehyde. This reaction is a common transformation for benzyl alcohols.

Experimental Protocol: Oxidation using TEMPO/NaOCl

A general procedure for the oxidation of alcohols can be adapted for this specific compound.[\[5\]](#)

- Materials: 3-(Trifluoromethyl)benzyl alcohol, potassium carbonate (K_2CO_3), cyanuric acid, TEMPO (2,2,6,6-tetramethyl-1-piperidinyloxy) or AZADO, 12% sodium hypochlorite (NaOCl) solution, and ethyl acetate.
- Procedure:
 - To a mixture of the alcohol (1 equivalent), K_2CO_3 (2.0 equivalents), and cyanuric acid (0.1 equivalents) in ethyl acetate, add TEMPO or AZADO (3 mol%).
 - Cool the mixture to 0-10 °C.
 - Add 12% NaOCl solution (1.2 equivalents) dropwise.
 - Stir the mixture at this temperature until the reaction is complete (monitored by TLC or GC).
 - Extract the reaction mixture with ethyl acetate.
 - The organic layer is then concentrated under reduced pressure.
 - The resulting residue is purified by silica gel column chromatography to yield 3-(trifluoromethyl)benzaldehyde.

Oxidation of 3-(Trifluoromethyl)benzyl alcohol

3-(Trifluoromethyl)benzyl alcohol

TEMPO / NaOCl
K₂CO₃, Cyanuric Acid
Ethyl Acetate, 0-10°C

Oxidation

3-(Trifluoromethyl)benzaldehyde

Chlorination of 3-(Trifluoromethyl)benzyl alcohol

3-(Trifluoromethyl)benzyl alcohol

SOCl₂
cat. DMF, CH₂Cl₂
0°C to RT

Chlorination

3-(Trifluoromethyl)benzyl chloride

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